

Application Note: Androgen Receptor Binding Affinity Assay for Quinbolone

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Compound of Interest

Compound Name: Quinbolone

CAS No.: 2487-63-0

Cat. No.: B1678681

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Introduction

The androgen receptor (AR), a ligand-activated transcription factor, is a key player in various physiological processes and a primary therapeutic target in conditions like prostate cancer.[1] Characterizing the binding affinity of novel compounds to the AR is a critical step in drug discovery and development. **Quinbolone**, a synthetic anabolic steroid, is known to exert its effects primarily through its conversion to the active metabolite, boldenone.[2][3] **Quinbolone** itself demonstrates minimal direct androgenic activity.[3] This application note provides a detailed protocol for determining the androgen receptor binding affinity of test compounds like **Quinbolone** and its metabolites using a competitive radioligand binding assay.

This assay measures the ability of a test compound to compete with a high-affinity radiolabeled androgen for binding to the androgen receptor.[1] The displacement of the radioligand is proportional to the test compound's binding affinity, allowing for the determination of inhibitory concentration (IC50) and binding affinity (Ki) values.

Principle of the Assay

The competitive radioligand binding assay is based on the principle of competition between a test compound (e.g., **Quinbolone** or its metabolite boldenone) and a radiolabeled ligand for a finite number of androgen receptors. In this assay, a constant concentration of a high-affinity radiolabeled androgen, such as [³H]-Dihydrotestosterone ([³H]-DHT) or [³H]-Mibolerone, is incubated with a source of androgen receptors in the presence of varying concentrations of the unlabeled test compound.^[1] As the concentration of the test compound increases, it displaces more of the radioligand from the receptor. The amount of bound radioligand is then measured, and the data is used to calculate the IC₅₀ value of the test compound, which is the concentration required to inhibit 50% of the specific binding of the radioligand.

Data Presentation: Relative Binding Affinity of Boldenone

Since **Quinbolone** is a prodrug to boldenone, the binding affinity of boldenone for the androgen receptor is the more physiologically relevant measure.^{[2][3]} Direct quantitative binding data for **Quinbolone** is not widely available, likely due to its low intrinsic activity. The following table summarizes the relative binding affinity (RBA) of boldenone compared to other androgens.

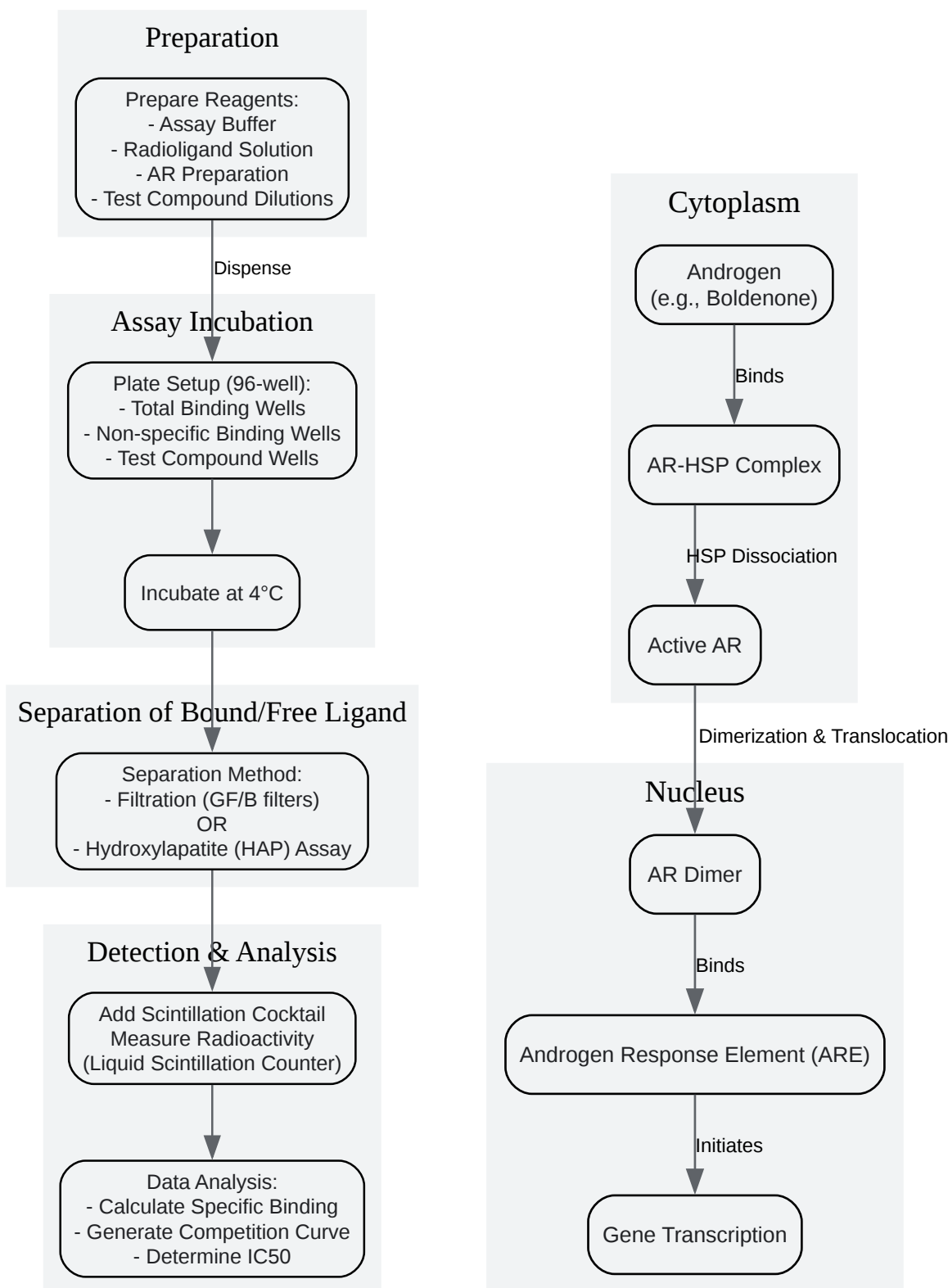
Compound	Relative Binding Affinity (RBA) (%) vs. Testosterone	IC ₅₀ (nM)	Reference
Dihydrotestosterone (DHT)	~100-200	3.2	^[4]
Testosterone	100	Not specified	^[5]
Boldenone	50-75	Not specified	^{[5][6]}
Cyproterone Acetate	Not applicable	4.4	^[4]

Experimental Protocols

Materials and Reagents

- Androgen Receptor Source: Cytosol isolated from rat prostate or recombinant human androgen receptor.[7]
- Radioligand: [³H]-Dihydrotestosterone ([³H]-DHT) or [³H]-Mibolerone.[1]
- Test Compound: **Quinbolone**, Boldenone.
- Reference Compounds: Dihydrotestosterone (DHT), Testosterone.
- Assay Buffer: e.g., TEGD buffer (10 mM Tris-HCl, 1.5 mM EDTA, 10% glycerol, 1 mM DTT, pH 7.4).
- Wash Buffer: e.g., Ice-cold TEGD buffer.
- Scintillation Cocktail.
- 96-well plates.
- Filtration apparatus with glass fiber filters or hydroxylapatite (HAP) slurry.[1]
- Liquid scintillation counter.[7]
- General laboratory equipment: Pipettes, centrifuges, etc.

Experimental Workflow Diagram



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References

- [1. Template:Relative affinities of anabolic steroids and related steroids - Wikipedia \[en.wikipedia.org\]](#)
- [2. Boldenone undecylenate - Wikipedia \[en.wikipedia.org\]](#)
- [3. Quinbolone \(PIM 916\) \[inchem.org\]](#)
- [4. Relative binding affinity of novel steroids to androgen receptors in hamster prostate - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. scholars.houstonmethodist.org \[scholars.houstonmethodist.org\]](#)
- [6. t-nation.com \[t-nation.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
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